

Essential Safety and Operational Guide for Handling 2-Hydroxy Probenecid-d6

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Compound of Interest

Compound Name: 2-Hydroxy Probenecid-d6

Cat. No.: B15145077

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-Hydroxy Probenecid-d6**. Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Chemical Identifier: **2-Hydroxy Probenecid-d6** is a deuterium-labeled analog of a Probenecid metabolite.[1] It is primarily used as an internal standard in analytical and pharmacokinetic research.[1]

Hazard Identification and GHS Classification

2-Hydroxy Probenecid-d6 is classified with the following hazards:

- Skin Irritation: Category 2
- Eye Irritation: Category 2A
- Acute Oral Toxicity: Category 4 (for the parent compound, Probenecid)[2]

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H302: Harmful if swallowed (for the parent compound, Probenecid).[2]

Personal Protective Equipment (PPE)

A thorough hazard assessment of the specific experimental conditions should always be conducted to ensure the appropriate level of protection.[3] The following table summarizes the minimum recommended PPE for handling **2-Hydroxy Probenecid-d6**.

Body Part	Personal Protective Equipment	Specifications and Rationale
Hands	Disposable Nitrile Gloves	<p>Provides protection against incidental chemical splashes. [3][4] For prolonged contact or when handling larger quantities, consider double-gloving or using thicker, chemical-resistant gloves.[3] Always inspect gloves for tears or punctures before use.</p>
Eyes/Face	Safety Glasses with Side Shields or Goggles	<p>Essential for protecting eyes from dust particles and splashes.[3][4][5] A face shield should be worn over safety glasses or goggles when there is a significant risk of splashing.[4][5]</p>
Body	Laboratory Coat	<p>A buttoned lab coat provides a barrier against spills and contamination of personal clothing.[4] Consider a flame-resistant lab coat if working with flammable solvents.</p>
Respiratory	Use in a well-ventilated area. A respirator may be required if engineering controls are insufficient.	<p>Work should be conducted in a chemical fume hood to minimize inhalation of dust.[2] If a respirator is necessary, a risk assessment should be performed to select the appropriate type, and users must be fit-tested and trained. [4]</p>

Feet

Closed-toe Shoes

Protects feet from spills and falling objects.[4][6]

Handling and Storage

Safe Handling Procedures:

- Avoid contact with skin and eyes.[2]
- Avoid the formation of dust and aerosols.[2]
- Wash hands thoroughly after handling the substance.[7]
- Do not eat, drink, or smoke in areas where the chemical is handled.[2][7]
- Use only in a well-ventilated area, preferably a chemical fume hood.[2][7]

Storage Conditions:

- Keep the container tightly closed.[7]
- Store in a dry, cool, and well-ventilated place.[7]

Emergency Procedures

Exposure Scenario	First Aid Measures
In case of eye contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[7] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
In case of skin contact	Immediately wash off with plenty of soap and water for at least 15 minutes.[7] If skin irritation occurs, get medical advice/attention. Remove contaminated clothing and wash it before reuse.
If inhaled	Move the person to fresh air.[7] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.[7]
If swallowed	Do NOT induce vomiting.[2] Rinse mouth with water.[2][7] Call a physician or poison control center immediately.[7]

Spill and Disposal Plan

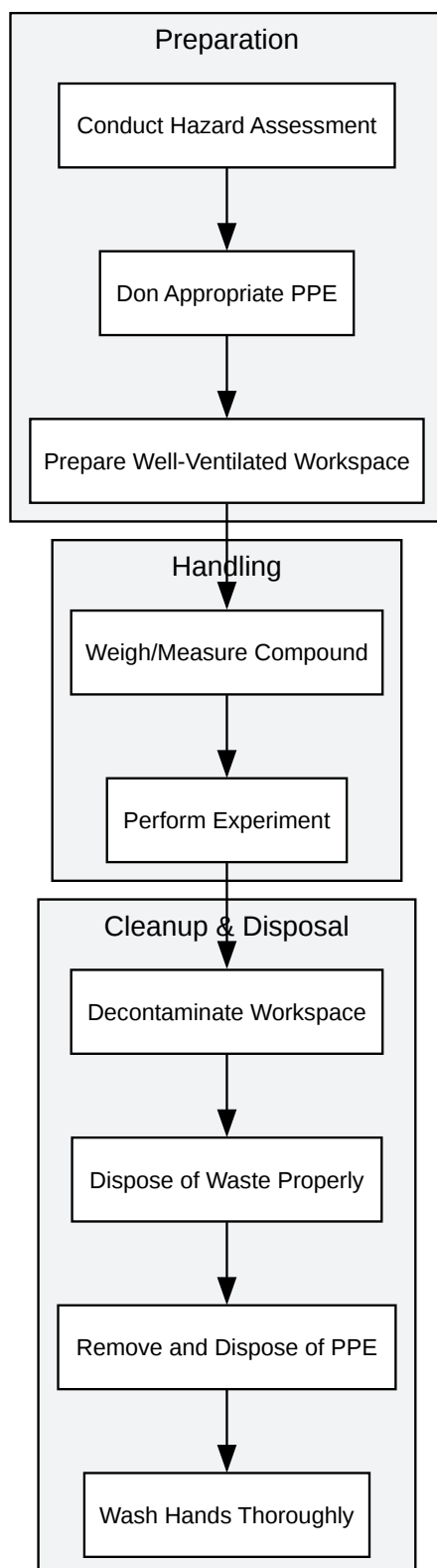
Spill Containment and Cleanup:

- Evacuate non-essential personnel from the area.
- Wear appropriate PPE as outlined above.
- Avoid generating dust.
- For small spills, carefully sweep up the solid material and place it into a suitable, labeled container for disposal.[8]
- Clean the spill area with a suitable solvent (e.g., alcohol) and then with soap and water.[2]
- For large spills, contain the spill and prevent it from entering drains. Contact your institution's environmental health and safety department for assistance.

Waste Disposal:

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- The empty container may retain product residue and should be disposed of as hazardous waste.
- Do not dispose of it in household trash or down the drain.

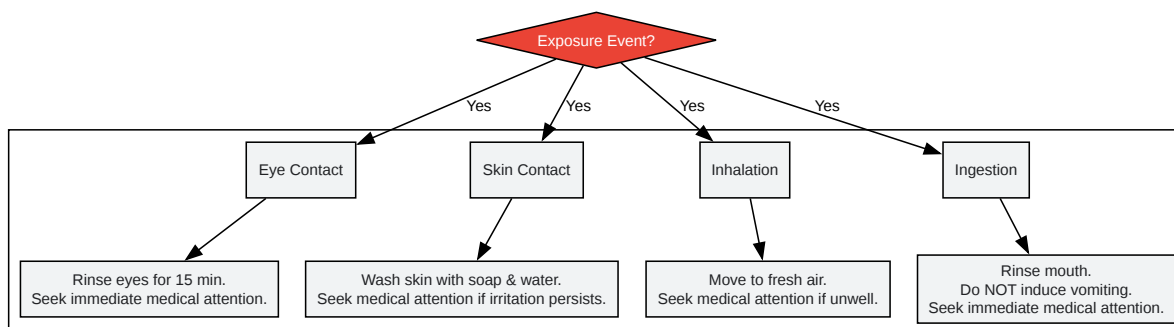
Visual Guides**Logical Workflow for Handling 2-Hydroxy Probenecid-d6**



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Caption: Workflow for safe handling of **2-Hydroxy Probenecid-d6**.

Decision Tree for Emergency Response



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Caption: Emergency response decision tree for exposures.

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